

# Elemental analysis data for 2-(allyloxy)pyrazine

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## Compound of Interest

Compound Name: Pyrazine, 2-(2-propen-1-yloxy)-

CAS No.: 107466-42-2

Cat. No.: B3017743

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## References

- User Manual and Operation Guide for Thermo Fisher FlashSmart Intelligent Elemental Analyzer. Longi.
- Energy-dispersive X-ray spectroscopy. Wikipedia.
- What is EDS? | Energy Dispersive X-Ray Spectroscopy. Bruker.
- Principles of X-ray photoelectron spectroscopy (XPS). Fiveable.
- X-ray photoelectron spectroscopy. Wikipedia.

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## Sources

- [1. longi.net \[longi.net\]](https://longi.net)
- [2. What is EDS? | Energy Dispersive X-Ray Spectroscopy | Bruker \[bruker.com\]](https://bruker.com)
- [3. Energy-dispersive X-ray spectroscopy - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)

- [4. fiveable.me \[fiveable.me\]](#)
- [5. X-ray photoelectron spectroscopy - Wikipedia \[en.wikipedia.org\]](#)
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